

Application Notes and Protocols for CHAPS

Stock Solution Preparation

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Compound of Interest

Compound Name: 3-((3-Cholamidopropyl)dimethylammonio)-1-propanesulfonate

Cat. No.: B1210295

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Audience: Researchers, scientists, and drug development professionals.

Introduction

CHAPS, or 3-[(3-Cholamidopropyl)dimethylammonio]-1-propanesulfonate, is a zwitterionic detergent widely employed in laboratory settings.^{[1][2]} Its non-denaturing properties make it particularly valuable for solubilizing membrane proteins and breaking protein-protein interactions while preserving the protein's native structure and function.^{[1][3][4]} CHAPS is frequently used in applications such as two-dimensional gel electrophoresis, isoelectric focusing (IEF), and the preparation of cell lysates for various downstream analyses.^{[1][5]} Its high critical micelle concentration (CMC) and small micellar molecular weight facilitate its removal from samples via dialysis.^{[1][5]} This document provides detailed protocols for the preparation of CHAPS stock solutions for laboratory use.

Quantitative Data Summary

A summary of the key quantitative properties of CHAPS is presented in the table below for easy reference.

Property	Value	References
Molecular Weight	614.88 g/mol	[3][6][7]
Critical Micelle Concentration (CMC)	6 - 10 mM	[1][5][8]
Solubility in Water	50 mg/mL at 20°C	[1][5][7]
Aggregation Number	10	[8][9]
Average Micellar Weight	6,150 Da	[8][9]
Appearance	White crystalline powder	[5][7]
Cloud Point	>100°C	[8][10]

Experimental Protocols

Below are detailed protocols for the preparation of a 10% (w/v) CHAPS stock solution and a 1X CHAPS cell lysis buffer.

Protocol 1: Preparation of 10% (w/v) CHAPS Stock Solution

This protocol outlines the steps to prepare a 10% (w/v) stock solution of CHAPS, which can be used for various applications or diluted to a final working concentration.

Materials:

- CHAPS powder (Molecular Weight: 614.88 g/mol)
- High-purity water (e.g., Milli-Q or equivalent)
- Sterile conical tubes or bottles
- Magnetic stirrer and stir bar or a rotator
- Weighing scale and weigh paper/boat

Procedure:

- Weighing CHAPS: Accurately weigh 5 g of CHAPS powder using a clean weigh boat.[\[11\]](#)
- Dissolving CHAPS: Transfer the weighed CHAPS powder into a beaker or a sterile conical tube containing approximately 40 ml of high-purity water.[\[11\]](#) To avoid excessive foaming, gently swirl the container to dissolve the powder. For a 10% solution, it is recommended to let it sit at room temperature for 30-60 minutes to dissolve, avoiding vigorous shaking or stirring.[\[5\]](#)
- Adjusting the Final Volume: Once the CHAPS is completely dissolved, add high-purity water to bring the final volume to 50 ml.[\[11\]](#)
- Storage: Store the 10% CHAPS stock solution at room temperature.[\[2\]](#)[\[11\]](#) For long-term storage, aliquots can be stored at -20°C for up to one month or at -80°C for up to six months.[\[6\]](#)

Protocol 2: Preparation of 1X CHAPS Cell Lysis Buffer

This protocol describes the preparation of a 1X CHAPS-containing lysis buffer, commonly used for extracting proteins from cultured cells under non-denaturing conditions.[\[12\]](#)

Materials:

- 10% (w/v) CHAPS stock solution (prepared as in Protocol 1)
- 1 M Tris-HCl, pH 7.5
- 5 M NaCl
- High-purity water
- Protease and phosphatase inhibitors (optional, but recommended)

Procedure:

- Prepare the Base Buffer: To prepare 100 ml of 1% CHAPS Lysis Buffer, start by adding 3 ml of 1 M Tris-Cl (pH 7.5) to 84 ml of ddH₂O and mix.[\[13\]](#)
- Add Salt: Add 3 ml of 5 M NaCl to the solution and mix thoroughly.[\[13\]](#)

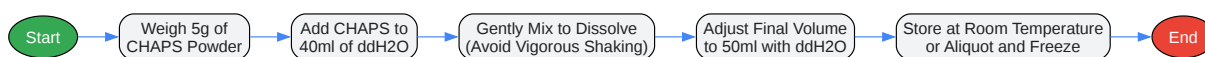
- Add CHAPS: Add 10 ml of a 10% CHAPS stock solution to achieve a final concentration of 1% CHAPS and mix.[13]
- Add Inhibitors (Optional): If required for your application, add protease and/or phosphatase inhibitors to the lysis buffer immediately before use.
- Storage: The prepared 1% CHAPS Lysis Buffer can be stored at 4°C.[13]

Safety Precautions

When handling CHAPS powder and solutions, it is important to follow standard laboratory safety practices. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[14][15] Avoid inhaling the powder by working in a well-ventilated area or under a fume hood.[14] In case of contact with eyes or skin, rinse thoroughly with water.[14] For detailed safety information, refer to the manufacturer's Safety Data Sheet (SDS). [14][15][16][17]

Visualizations

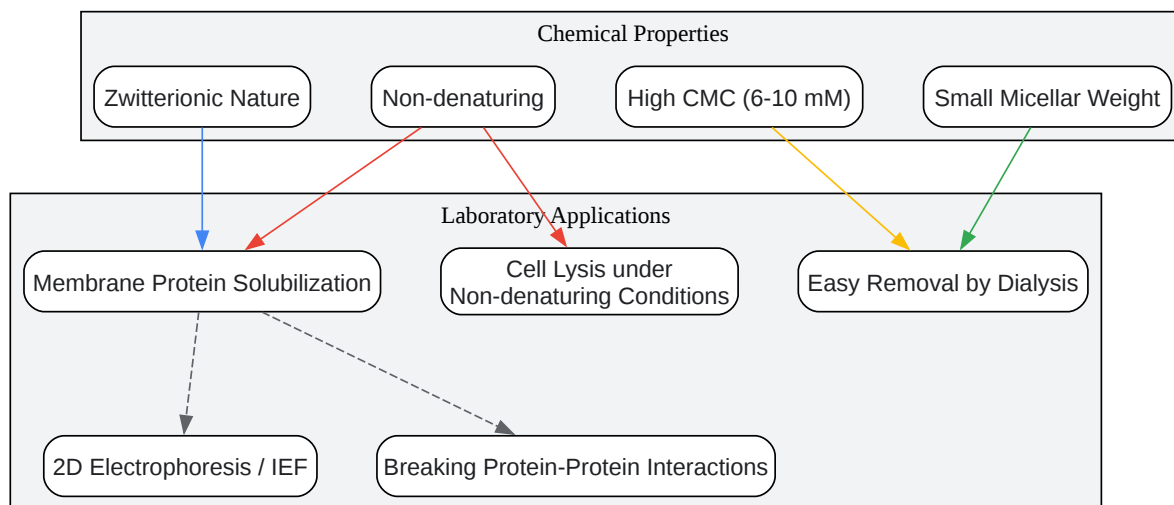
Workflow for Preparing 10% (w/v) CHAPS Stock Solution



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Caption: Workflow for preparing a 10% (w/v) CHAPS stock solution.

Logical Relationship of CHAPS Properties and Applications



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Caption: Relationship between CHAPS' properties and its lab applications.

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